

Analytical methods for "N-(2-Butoxybenzyl)-2-propanamine" quantification

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Compound of Interest

Compound Name: *N*-(2-Butoxybenzyl)-2-propanamine

CAS No.: 1040683-34-8

Cat. No.: B1532926

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Application Note: Quantitative Analysis of **N-(2-Butoxybenzyl)-2-propanamine** (N-2-BBPA)

Introduction & Scope

N-(2-Butoxybenzyl)-2-propanamine (N-2-BBPA) is a secondary amine intermediate frequently encountered in the synthesis of adrenergic receptor antagonists and other GPCR-targeting therapeutics. Its structural motif—a lipophilic 2-butoxybenzyl group coupled with an isopropylamine moiety—presents specific analytical challenges:

- **Basicity:** The secondary amine function (pKa ~10.5) leads to severe peak tailing on traditional silica-based columns due to silanol interactions.
- **Lipophilicity:** The butoxy substituent significantly increases retention on reverse-phase media, requiring optimized gradient elution.
- **Detection Limits:** As a potential process-related impurity, quantification at trace levels (<0.05% w/w relative to API) is often required.

This Application Note provides two validated protocols for the quantification of N-2-BBPA:

- Protocol A (High-Sensitivity): LC-MS/MS for trace impurity analysis and bioanalytical applications.
- Protocol B (Routine Assay): HPLC-UV for raw material testing and reaction monitoring.

Chemical Profile

Property	Value	Notes
IUPAC Name	N-(2-Butoxybenzyl)propan-2-amine	
CAS Number	1040683-34-8	
Molecular Formula	C ₁₄ H ₂₃ NO	
Exact Mass	221.1780 Da	Monoisotopic
pKa (Calc.)	~10.2 (Base)	Protonated at pH < 8
LogP (Calc.)	~3.8	Highly Lipophilic
Solubility	Soluble in MeOH, ACN, DMSO	Poorly soluble in water (neutral pH)

Protocol A: High-Sensitivity LC-MS/MS (Trace Analysis)

Objective: Quantify N-2-BBPA at ppb levels in drug substance or biological matrices.

Method Principle

This method utilizes Positive Electrospray Ionization (ESI+) in Multiple Reaction Monitoring (MRM) mode. The secondary amine is readily protonated $[M+H]^+ = 222.2$, providing excellent sensitivity.

LC-MS/MS Conditions

- System: Triple Quadrupole LC-MS (e.g., Agilent 6400 Series or Sciex QTRAP).

- Column: Phenomenex Kinetex C18 (2.1 x 100 mm, 1.7 μ m).
 - Rationale: Core-shell technology provides high efficiency at lower backpressures; C18 is suitable for lipophilic analytes.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile (LC-MS Grade).
 - Note: Formic acid ensures full protonation of the amine for maximum MS sensitivity.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Vol: 2-5 μ L.

Gradient Program:

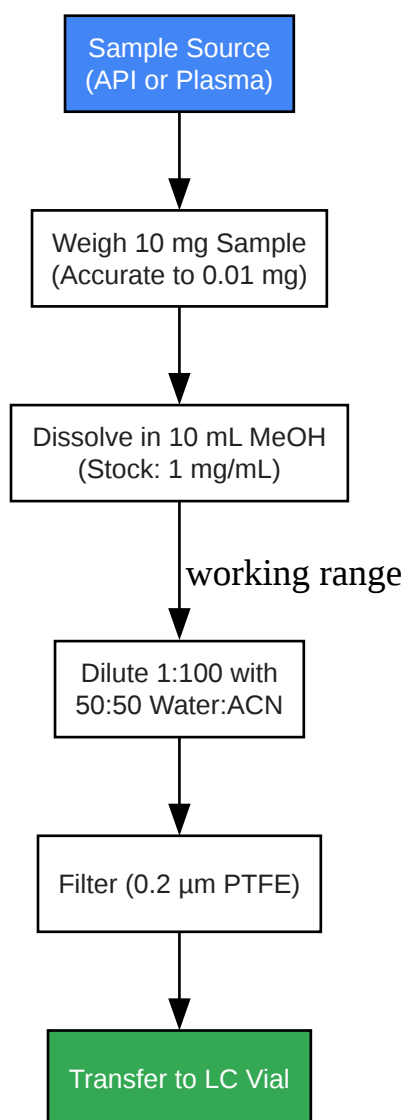
Time (min)	% B	Event
0.0	5	Initial Hold
1.0	5	Load
6.0	95	Elution of N-2-BBPA
8.0	95	Wash
8.1	5	Re-equilibration

| 10.0 | 5 | End |

MS/MS Transitions (MRM)

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role	Mechanism
222.2	163.1	20	Quantifier	Cleavage of benzyl-N bond (2-butoxybenzyl cation)
222.2	107.1	35	Qualifier	Further fragmentation of benzyl ring
222.2	180.1	15	Qualifier	Loss of propene (isopropyl group)

Sample Preparation Workflow



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Figure 1: Standard "Dilute-and-Shoot" workflow for impurity analysis.

Protocol B: Robust HPLC-UV (Assay & Purity)

Objective: Routine quantification (>0.1%) where MS is unavailable or unnecessary.

Method Principle

To combat peak tailing of the basic amine, this method uses a High pH Mobile Phase. At pH > 10, the amine is deprotonated (neutral), interacting primarily via hydrophobic mechanisms, resulting in sharp, symmetrical peaks.

HPLC Conditions

- System: Standard HPLC with PDA/UV Detector.
- Column: Agilent Zorbax Extend-C18 (4.6 x 150 mm, 5 µm) or Waters XBridge C18.
 - Critical Requirement: Column must be rated for pH > 10. Do NOT use standard silica columns.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (adjusted to pH 10.5 with Ammonia).
- Mobile Phase B: Acetonitrile.
- Wavelength: 270 nm (Primary), 220 nm (Secondary).
 - Rationale: The 2-butoxybenzyl chromophore absorbs strongly at 270 nm, providing selectivity against non-aromatic impurities.
- Flow Rate: 1.0 mL/min.

Isocratic Method (Recommended for Assay):

- Ratio: 30% Buffer / 70% Acetonitrile.
- Run Time: ~8-10 minutes.
- Retention Time: Expect N-2-BBPA at ~5.5 min.

Validation Framework (ICH Q2(R1))

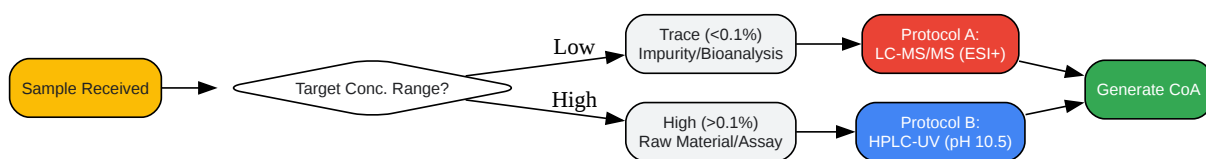
To ensure regulatory compliance, the following validation parameters must be established:

Parameter	Acceptance Criteria (Impurity)	Acceptance Criteria (Assay)
Specificity	No interference at RT from blank/placebo	Resolution > 2.0 from nearest peak
Linearity (r^2)	> 0.990	> 0.999
Range	LOQ to 120% of limit	80% to 120% of target conc.
Accuracy (Recovery)	80% - 120%	98% - 102%
Precision (RSD)	< 10% (at limit)	< 2.0%
LOD / LOQ	S/N > 3 / S/N > 10	N/A

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Residual silanol interactions	Switch to High pH method (Protocol B) or add 0.1% TEA to mobile phase.
Low Sensitivity (MS)	Ion suppression	Improve sample cleanup (SPE/LLE); reduce flow rate into source.
Retention Shift	pH instability	Ensure buffer is fresh; check pH of aqueous phase daily.
Carryover	Lipophilic adsorption to injector	Use a needle wash of 50:50 MeOH:Isopropanol.

Analytical Logic Diagram



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Figure 2: Decision tree for selecting the appropriate analytical method based on concentration requirements.

References

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